Comparing biological activity of different dimethylquinoline isomers

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Compound of Interest

Compound Name:	*5,7-Dimethylquinoline-2,3-dicarboxylic acid*
CAS No.:	*948293-89-8*
Cat. No.:	*B12632947*

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Comparative Guide: Biological Activity of Dimethylquinoline Isomers

Executive Summary

This technical guide provides a comparative analysis of dimethylquinoline (DMQ) isomers, evaluating their utility as scaffolds in medicinal chemistry. While the parent quinoline ring is a privileged structure, the specific positioning of methyl groups—specifically at the 2,4-, 5,7-, and 5,8-positions—dramatically alters the physicochemical properties (lipophilicity, pKa) and subsequent biological profiles. This guide synthesizes data on their antimicrobial, anticancer, and receptor-modulating activities, offering researchers a decision-making framework for lead optimization.

Introduction: The Methyl Effect in Quinoline Scaffolds

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The biological activity of quinoline derivatives is governed by their ability to interact with specific targets (DNA, enzymes, receptors). The addition of methyl groups acts as a "molecular switch," influencing:

- Steric Hindrance: Blocking metabolic sites (e.g., C2 blocking oxidation).
- Lipophilicity (logP): Enhancing membrane permeability, critical for anti-TB and CNS drugs.
- Electronic Distribution: Altering the basicity of the ring nitrogen, affecting protonation and binding affinity.

Key Isomeric Scaffolds Analyzed

Isomer	Primary Application Domain	Key Characteristic
2,4-Dimethylquinoline	Antibacterial / Antimalarial	High stability; C4 position ideal for functionalization.
5,7-Dimethylquinoline	Antiseptic / Chelation	Precursor to 8-hydroxyquinoline derivatives (metal chelation).
5,8-Dimethylquinoline	Anticancer (Redox)	Oxidizes to quinoline-5,8-quinones (redox cycling agents).
4,6- / 4,8-Dimethylquinoline	Receptor Modulation	Modulates selectivity for specific kinases or receptors (e.g.,).

Comparative Biological Activity[1][2]

Antimicrobial Activity

The 2,4-dimethylquinoline scaffold is frequently cited in the development of anti-infectives. The methyl group at C2 provides resistance against metabolic oxidation by cytochrome P450 enzymes, while the C4 methyl group often serves as a handle for further derivatization.

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- Mechanism: Intercalation into bacterial DNA and inhibition of DNA gyrase.
- Comparative Insight:
  - 2,4-DMQ derivatives often show superior MIC values against Gram-positive bacteria (S. aureus) compared to 4-monosubstituted analogs due to increased lipophilicity facilitating cell wall penetration.
  - 5,7-DMQ derivatives (specifically when converted to 8-hydroxy analogs like 5,7-dichloro-8-quinolinol) exhibit strong antifungal properties via metal chelation (Cu^{2+}/Fe^{3+} depletion), a mechanism less prominent in the 2,4-isomers.

Anticancer and Cytotoxic Profiles

The positioning of methyl groups dictates the mode of cytotoxicity—whether through direct DNA damage or redox cycling.

- 5,8-Dimethylquinoline (The Redox Scaffold):
  - This isomer is readily oxidized to quinoline-5,8-quinone.
  - Mechanism: Acts as a substrate for NQO1 (DT-diaphorase). The enzymatic reduction leads to the formation of unstable hydroquinones, generating Reactive Oxygen Species (ROS) that induce apoptosis.
  - Data Point: 2-substituted-5,8-quinolinediones have shown IC50 values in the low micromolar range (<2

    M) against HeLa cells.
- 2-Phenyl-quinoline Derivatives (Substituted at 6, 7, or 8):
  - Compounds based on 6,7-dimethyl or 5,7-dimethyl scaffolds often target tubulin polymerization or specific kinases (e.g., c-Met).
  - Comparison: The 5,7-substitution pattern is critical for steric fit in the ATP-binding pocket of certain kinases, whereas 2,4-substitution can sometimes lead to steric clashes, reducing potency.

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Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates how specific positions on the quinoline ring drive distinct biological outcomes.

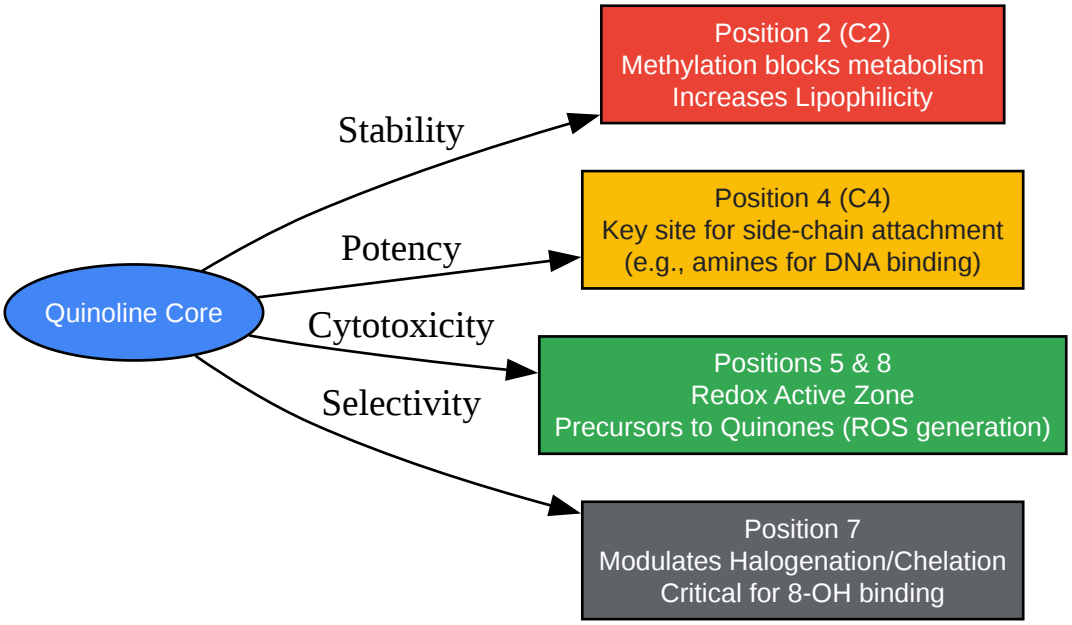

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Figure 1: SAR Map of the Quinoline Scaffold.[1] Methylation at C2 enhances metabolic stability, while C5/C8 substitution drives redox-based cytotoxicity.

Experimental Protocols

To objectively compare these isomers, standardized assays must be employed. Below are the protocols for Cytotoxicity (MTT) and Antimicrobial (MIC) evaluation.

In Vitro Cytotoxicity Evaluation (MTT Assay)

Objective: Determine the IC50 of DMQ isomers against cancer cell lines (e.g., HeLa, MCF-7).

- Cell Seeding: Seed tumor cells (

  cells/well) in 96-well plates containing DMEM + 10% FBS. Incubate for 24h at 37°C / 5% CO_2.

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- Compound Treatment:
  - Prepare stock solutions of isomers (2,4-DMQ, 5,7-DMQ, etc.) in DMSO.
  - Perform serial dilutions (0.1

    M to 100

    M). Ensure final DMSO concentration < 0.5%.
  - Add to wells and incubate for 48h.
- MTT Addition: Add 20

  L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4h.
- Solubilization: Aspirate medium and add 150

  L DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm using a microplate reader.
- Analysis: Plot dose-response curves to calculate IC50.

Antimicrobial Susceptibility (Broth Microdilution)

Objective: Determine Minimum Inhibitory Concentration (MIC) against S. aureus (Gram+) and E. coli (Gram-).

- Inoculum Prep: Adjust bacterial culture to

  McFarland standard (

  CFU/mL). Dilute 1:100 in Mueller-Hinton Broth (MHB).
- Plate Setup: Add 100

  L of MHB to all wells of a 96-well plate.
- Dilution: Add 100

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L of test isomer to column 1. Perform 2-fold serial dilutions across the plate.

- Inoculation: Add 100

  L of diluted bacterial suspension to each well.

- Incubation: Incubate at 37°C for 16–20h.

- Readout: The MIC is the lowest concentration showing no visible turbidity.[2] Use Resazurin dye (0.01%) for visual confirmation (Blue = No Growth, Pink = Growth).

Experimental Workflow Diagram

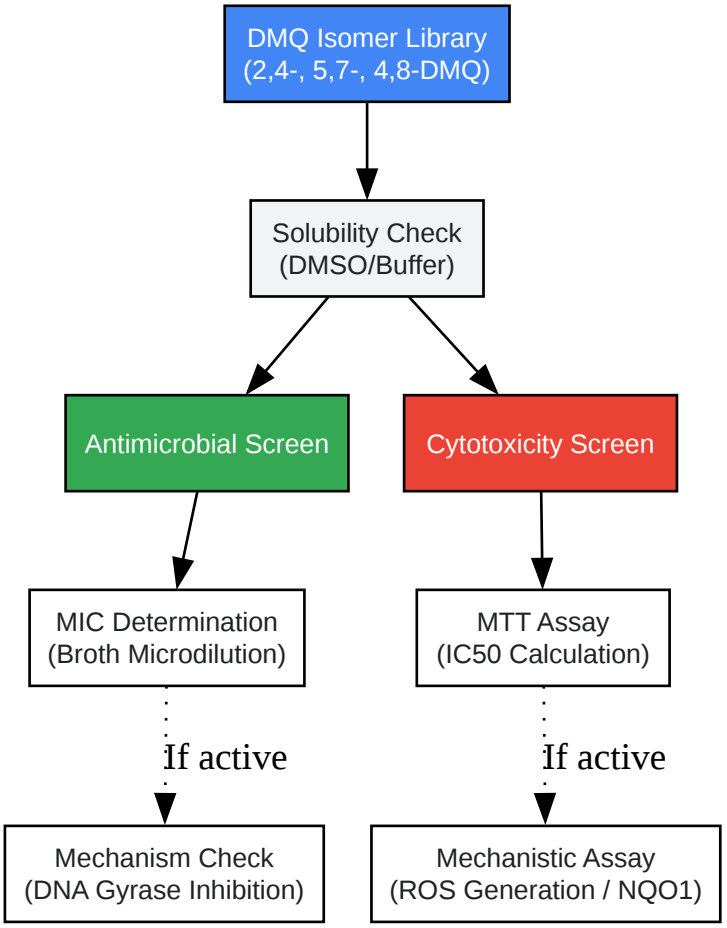

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Figure 2: Screening workflow for biological evaluation of dimethylquinoline isomers.

Data Summary: Quantitative Benchmarks

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The following table aggregates data from various SAR studies involving methyl-substituted quinolines. Note: Values are representative of derivatives sharing the isomeric core.

Isomeric Core	Target Organism/Cell	Activity Type	Representative Metric	Mechanistic Note
2,4-Dimethylquinoline	S. aureus (MRSA)	Antibacterial	MIC: 2 - 8 g/mL	High lipophilicity aids cell wall penetration [1].
5,7-Dimethylquinoline	Candida albicans	Antifungal	MIC: ~5 g/mL	Often tested as 8-OH derivative; metal chelation [2].
5,8-Dimethylquinoline	HeLa (Cervical Cancer)	Cytotoxic	IC50: 1.5 - 3.0 M	Values for quinone derivatives; ROS generation [3].
4-Methylquinoline	P. falciparum	Antimalarial	IC50: < 50 nM	Core for chloroquine/mefloquine analogs [4].

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